

Spectroscopic Data for 2-(2-Hydroxyethoxy)benzoic acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(2-Hydroxyethoxy)benzoic acid

CAS No.: 55211-84-2

Cat. No.: B1274192

[Get Quote](#)

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **2-(2-Hydroxyethoxy)benzoic acid**, a key organic compound with applications in various fields, including as an additive in polymers and as a potential intermediate in drug development.^[1]

This document is intended for researchers, scientists, and professionals in drug development, offering a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

Molecular Structure and Characterization

2-(2-Hydroxyethoxy)benzoic acid (CAS No: 55211-84-2) possesses a molecular formula of $C_9H_{10}O_4$ and a molecular weight of 182.17 g/mol.^{[1][2]} The structural integrity and purity of this compound are paramount for its application, and spectroscopic methods provide the necessary tools for its unambiguous identification and characterization.

Caption: Molecular structure of **2-(2-Hydroxyethoxy)benzoic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. Below is a predictive analysis of the ^1H and ^{13}C NMR spectra of **2-(2-Hydroxyethoxy)benzoic acid**, based on established chemical shift principles and data from analogous compounds.

^1H NMR Spectroscopy

The proton NMR spectrum of **2-(2-Hydroxyethoxy)benzoic acid** is expected to exhibit distinct signals corresponding to the aromatic protons, the ethoxy chain protons, the carboxylic acid proton, and the hydroxyl proton. The exact chemical shifts can be influenced by the solvent used.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration
Carboxylic acid (-COOH)	~11.0 - 13.0	Singlet (broad)	1H
Aromatic (Ha)	~7.8 - 8.0	Doublet of doublets	1H
Aromatic (Hb)	~7.4 - 7.6	Triplet of doublets	1H
Aromatic (Hc)	~7.0 - 7.2	Triplet	1H
Aromatic (Hd)	~6.9 - 7.1	Doublet	1H
Methylene (-OCH ₂ -)	~4.2 - 4.4	Triplet	2H
Methylene (-CH ₂ OH)	~3.9 - 4.1	Triplet	2H
Hydroxyl (-OH)	Variable (broad)	Singlet (broad)	1H

Experimental Protocol for ^1H NMR Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of **2-(2-Hydroxyethoxy)benzoic acid** in approximately 0.6 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in an NMR tube.
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).

- Instrumentation: Acquire the spectrum on a 400 MHz or higher field NMR spectrometer.
- Acquisition Parameters:
 - Number of scans: 16-64 (depending on sample concentration)
 - Relaxation delay: 1-5 seconds
 - Pulse width: 90°
 - Spectral width: -2 to 14 ppm
- Data Processing: Process the raw data by applying a Fourier transform, phase correction, and baseline correction. Integrate the signals and determine the chemical shifts relative to TMS.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum will provide information on the different carbon environments within the molecule.

Carbon Assignment	Predicted Chemical Shift (δ, ppm)
Carboxylic acid (-COOH)	~168 - 172
Aromatic (C-O)	~155 - 158
Aromatic (C-COOH)	~120 - 123
Aromatic (CH)	~133 - 135
Aromatic (CH)	~129 - 131
Aromatic (CH)	~121 - 123
Aromatic (CH)	~114 - 116
Methylene (-OCH ₂ -)	~68 - 72
Methylene (-CH ₂ OH)	~60 - 63

Experimental Protocol for ^{13}C NMR Spectroscopy

- Sample Preparation: Prepare a more concentrated sample than for ^1H NMR, typically 20-50 mg in 0.6 mL of deuterated solvent.
- Instrumentation: Use a 100 MHz or higher field NMR spectrometer.
- Acquisition Parameters:
 - Acquisition mode: Proton-decoupled
 - Number of scans: 1024 or more to achieve adequate signal-to-noise ratio
 - Relaxation delay: 2-5 seconds
 - Spectral width: 0 to 200 ppm
- Data Processing: Process the data similarly to the ^1H NMR spectrum.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **2-(2-Hydroxyethoxy)benzoic acid** is available on SpectraBase.[\[3\]](#)

Functional Group	Characteristic Absorption (cm^{-1})
O-H stretch (Carboxylic acid)	2500-3300 (broad)
O-H stretch (Alcohol)	3200-3600 (broad)
C-H stretch (Aromatic)	3000-3100
C=O stretch (Carboxylic acid)	1680-1710
C=C stretch (Aromatic)	1450-1600
C-O stretch (Ether and Alcohol)	1050-1250

Experimental Protocol for FTIR Spectroscopy

- Sample Preparation:
 - KBr Pellet: Mix approximately 1 mg of the solid sample with 100-200 mg of dry KBr powder. Grind the mixture thoroughly and press it into a thin, transparent pellet using a hydraulic press.
 - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly onto the ATR crystal.
- Background Spectrum: Record a background spectrum of the empty sample compartment (or the clean ATR crystal).
- Sample Spectrum: Place the sample in the spectrometer and record the spectrum.
- Data Processing: The instrument software will automatically subtract the background spectrum from the sample spectrum to produce the final IR spectrum.

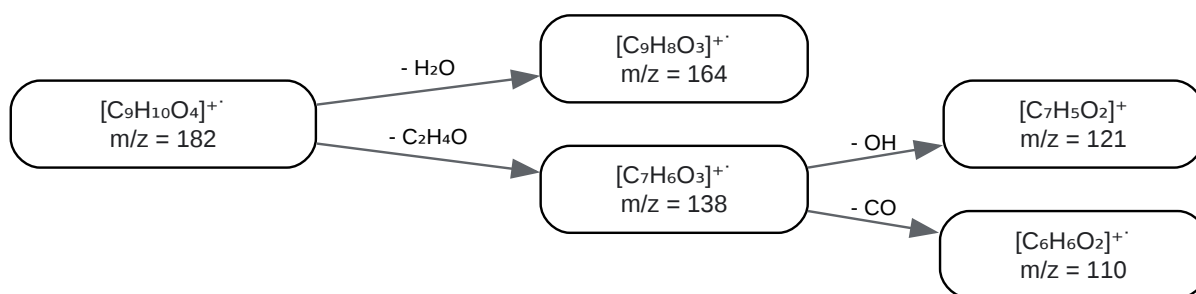
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule. A GC-MS spectrum for **2-(2-Hydroxyethoxy)benzoic acid** is available on SpectraBase.^[4] The exact mass is 182.057909 g/mol.^[3]

Predicted Fragmentation Pattern:

Under electron ionization (EI), the molecular ion ($[M]^+$) at m/z 182 would be expected. Key fragmentation pathways could include:

- Loss of H_2O (m/z 164)
- Loss of C_2H_4O (m/z 138)
- Loss of the ethoxy group (m/z 137)
- Formation of the benzoyl cation (m/z 105)
- Decarboxylation (loss of CO_2) from a fragment (e.g., m/z 94 from m/z 138)



[Click to download full resolution via product page](#)

Caption: A plausible mass spectrometry fragmentation pathway for **2-(2-Hydroxyethoxy)benzoic acid**.

Experimental Protocol for GC-MS

- Sample Preparation: Dissolve a small amount of the sample in a volatile organic solvent (e.g., methanol or dichloromethane).
- Instrumentation: Use a Gas Chromatograph coupled to a Mass Spectrometer (GC-MS).
- GC Conditions:
 - Injector Temperature: 250 °C
 - Column: A suitable capillary column (e.g., DB-5ms).
 - Oven Program: Start at a low temperature (e.g., 50 °C), hold for 1-2 minutes, then ramp up to a high temperature (e.g., 280 °C) at a rate of 10-20 °C/min.
 - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 400.
 - Ion Source Temperature: 230 °C

- Data Analysis: Identify the peak corresponding to **2-(2-Hydroxyethoxy)benzoic acid** in the chromatogram and analyze its mass spectrum.

References

- SpectraBase. (n.d.). **2-(2-Hydroxyethoxy)benzoic acid**. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). **2-(2-Hydroxyethoxy)benzoic acid**. Retrieved from [\[Link\]](#)
- The Royal Society of Chemistry. (n.d.). Supplementary Information. Retrieved from [\[Link\]](#)
- SpectraBase. (n.d.). **2-(2-Hydroxyethoxy)benzoic acid** - Optional[MS (GC)] - Spectrum. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. biosynth.com [biosynth.com]
- 2. 2-(2-Hydroxyethoxy)benzoic acid | C₉H₁₀O₄ | CID 3027507 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. dev.spectrabase.com [dev.spectrabase.com]
- 4. dev.spectrabase.com [dev.spectrabase.com]
- To cite this document: BenchChem. [Spectroscopic Data for 2-(2-Hydroxyethoxy)benzoic acid: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1274192/docs#spectroscopic-data-for-2-2-hydroxyethoxy-benzoic-acid-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)